

Personal protective equipment for handling GoSlo-SR-5-69

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Compound of Interest

Compound Name: GoSlo-SR-5-69

Cat. No.: B2989940

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Essential Safety and Handling Guide for GoSlo-SR-5-69

This document provides immediate and essential safety, logistical, and operational guidance for researchers, scientists, and drug development professionals handling **GoSlo-SR-5-69**.

Adherence to these procedures is crucial for ensuring laboratory safety and maintaining the integrity of your research.

Immediate Safety and Handling Protocols

GoSlo-SR-5-69 is a potent activator of large-conductance Ca^{2+} -activated K^{+} (BK) channels.^[1]^[2] While the Safety Data Sheet (SDS) from a supplier indicates that it is not classified as a hazardous substance or mixture, it is imperative to handle all laboratory chemicals with a high degree of caution.^[3] The following protocols outline best practices for the safe handling, storage, and disposal of this compound.

Personal Protective Equipment (PPE)

Consistent and correct use of Personal Protective Equipment is the most critical barrier against potential exposure. The following PPE is mandatory when handling **GoSlo-SR-5-69** in solid or solution form:

Protection Type	Specific Equipment	Standard/Notes
Eye/Face Protection	Chemical safety goggles or safety glasses with side shields. A face shield is recommended when there is a potential for splashing.	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 regulations.
Skin Protection	Chemical-resistant nitrile gloves. A lab coat must be worn to prevent skin exposure.	Gloves should be inspected for integrity before each use and removed using the proper technique to avoid skin contamination.
Respiratory Protection	Not generally required under normal handling conditions in a well-ventilated area. If weighing or handling the powder where dust may be generated, a NIOSH-approved N95 respirator is recommended.	Ensure proper fit and use in accordance with institutional and regulatory guidelines.
Hand Hygiene	Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.	Do not rely on hand sanitizer alone for chemical decontamination.

First Aid Measures

In the event of accidental exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.[3]
Skin Contact	Remove all contaminated clothing and shoes.[3] Wash the affected area thoroughly with soap and water for at least 15 minutes.[3] If irritation persists, seek medical attention.
Inhalation	Move the individual to fresh air immediately.[3] If breathing is difficult, provide oxygen. If breathing has stopped, administer artificial respiration.[3] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[3] Wash out the mouth with water and provide the individual with water to drink.[3] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Operational and Disposal Plans

A systematic approach to the handling and disposal of **GoSlo-SR-5-69** will minimize risks and ensure a safe laboratory environment.

Storage and Handling

- Storage: Store **GoSlo-SR-5-69** at room temperature in a tightly sealed container.[1]
- Handling: All handling of the solid compound and preparation of solutions should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhalation. Avoid the formation of dust.

Preparation of Stock Solutions

GoSlo-SR-5-69 is soluble in DMSO up to 100 mM.[1] When preparing stock solutions, it is crucial to use the batch-specific molecular weight found on the product vial or Certificate of

Analysis for accurate calculations.

Disposal Plan

All waste containing **GoSlo-SR-5-69** should be treated as chemical waste and disposed of in accordance with local, state, and federal regulations. Do not dispose of this compound down the drain. Collect all liquid and solid waste in appropriately labeled hazardous waste containers for pickup by your institution's environmental health and safety department.

Quantitative Data Summary

The following table summarizes the key quantitative properties of **GoSlo-SR-5-69**.

Property	Value	Source
Molecular Weight	470.47 g/mol	[1]
Formula	C ₂₄ H ₁₉ N ₂ NaO ₅ S	[1]
Purity	≥98% (by HPLC)	
CAS Number	1363419-31-1	[1][3]
EC ₅₀	251 nM	[1][2]
Solubility	Soluble to 100 mM in DMSO	[1]
ΔV _{1/2}	-104 mV	[1][2]

Experimental Protocol: Assessing BK Channel Activation

The following is a detailed methodology for a key experiment to assess the effect of **GoSlo-SR-5-69** on large-conductance Ca²⁺-activated K⁺ (BK) channels, based on published research.[4]

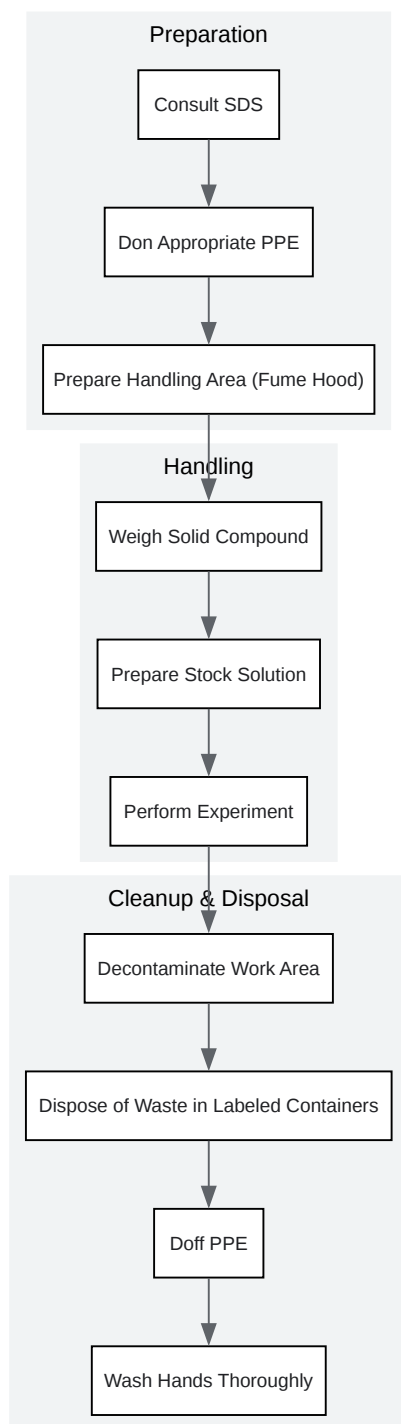
- **Cell Preparation:** Isolate rabbit bladder smooth muscle cells (RBSMC) by enzymatic digestion and plate them in 35 mm Petri dishes.
- **Electrophysiology Setup:** Perform experiments at 37°C using an excised inside-out patch-clamp configuration.

- Solutions: Use symmetrical K⁺ solutions (pH 7.2) containing 140 mM KCl, 10 mM Glucose, and 10 mM HEPES. Use either 1 mM EGTA for [Ca²⁺] < 100 nM or 1 mM HEDTA for [Ca²⁺] > 300 nM.
- Data Acquisition: Hold excised patches of RBSMC at -60 mV. Evoke BK channel currents using voltage ramps of 100 mV/sec.
- Compound Application: Apply increasing concentrations of **GoSlo-SR-5-69** to the cytosolic face of the membrane patch to determine its effect on the half-maximal activation voltage ($V_{1/2}$).

Visualizations

Safe Handling Workflow for GoSlo-SR-5-69

Safe Handling Workflow for GoSlo-SR-5-69

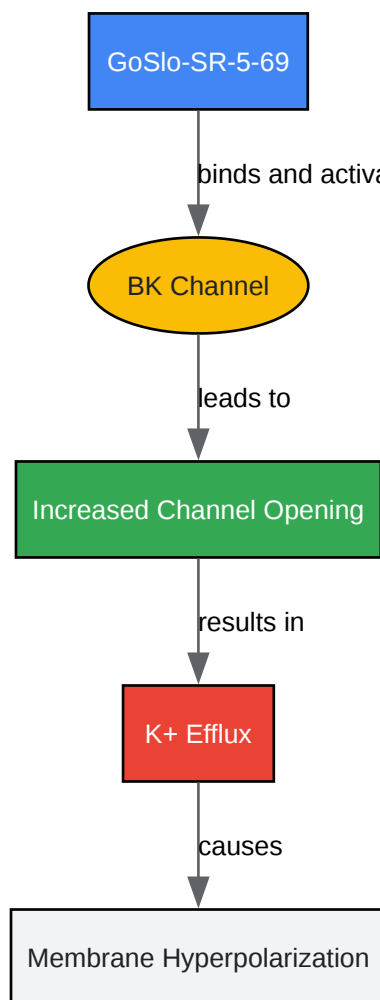


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Caption: A workflow diagram illustrating the key steps for the safe handling of **GoSlo-SR-5-69**.

Signaling Pathway: GoSlo-SR-5-69 Mechanism of Action

GoSlo-SR-5-69 as a BK Channel Activator



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Caption: A diagram illustrating the signaling pathway of **GoSlo-SR-5-69** as a BK channel activator.

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